

# Application Notes and Protocols for 8-Methylquinazolin-4(3H)-one

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## Compound of Interest

Compound Name: 8-Methylquinazolin-4(3H)-one

Cat. No.: B100325

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and experimental use of **8-Methylquinazolin-4(3H)-one**. The protocols are intended for qualified personnel trained in laboratory safety and chemical handling.

## Product Information

Property	Value	Source
Chemical Name	8-Methylquinazolin-4(3H)-one	N/A
CAS Number	19181-54-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O	[1]
Molecular Weight	160.17 g/mol	[1]
Appearance	Light cream solid	[2]
Melting Point	215 - 219 °C	[2]
Solubility	No data available	[2]
Storage	Sealed in a dry, room temperature environment. For long-term stability, especially in solution, storage at -20°C or -80°C is recommended.	[1][3]

## Safety, Handling, and Storage Procedures

Proper handling and storage of **8-Methylquinazolin-4(3H)-one** are crucial for maintaining its integrity and ensuring laboratory safety.

## Hazard Identification and Personal Protective Equipment (PPE)

**8-Methylquinazolin-4(3H)-one** and its derivatives may be harmful if swallowed, cause skin irritation, and serious eye irritation.[4][5] Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

## Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn and a chemical fume hood is operational.[\[3\]](#)
- Weighing: To minimize dust inhalation, weigh the compound in a fume hood.[\[6\]](#)
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing. If the compound does not readily dissolve, gentle warming or sonication may be applied.[\[7\]](#)
- Spill Management: In case of a spill, contain the material and clean the area with an appropriate absorbent material. Avoid generating dust.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Storage Protocol

- Short-term: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [\[2\]](#)[\[8\]](#)
- Long-term: For extended storage, particularly for solutions, it is advisable to store at -20°C or -80°C to maintain stability.[\[3\]](#) Aliquoting the compound into single-use vials is recommended to avoid repeated freeze-thaw cycles.[\[3\]](#)

## Experimental Protocols

Quinazolinone derivatives are widely recognized for their potential as anticancer, anti-inflammatory, and antimicrobial agents.[9] The following protocols are general methods for evaluating the biological activity of **8-Methylquinazolin-4(3H)-one**.

### In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is designed to assess the cytotoxic effects of **8-Methylquinazolin-4(3H)-one** on cancer cell lines.

Materials:

- **8-Methylquinazolin-4(3H)-one** stock solution (e.g., in DMSO)
- Cancer cell line (e.g., MCF-7, A549)
- Complete cell culture medium
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of **8-Methylquinazolin-4(3H)-one** in culture medium and add to the wells. Include a vehicle control (DMSO).
- **Incubation:** Incubate the plate for 48-72 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for 4 hours.

- Formazan Solubilization: Remove the medium and add DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC<sub>50</sub> value.

## Kinase Inhibition Assay (General Protocol)

Many quinazolinone derivatives are known to inhibit protein kinases such as EGFR and PI3K. [6][8] This is a general protocol to screen for kinase inhibitory activity.

Materials:

- **8-Methylquinazolin-4(3H)-one**
- Recombinant kinase (e.g., EGFR, PI3K)
- Kinase substrate
- ATP
- Kinase assay buffer
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)

Procedure:

- Reaction Setup: In a 96-well plate, add the kinase, its substrate, and varying concentrations of **8-Methylquinazolin-4(3H)-one** in the kinase assay buffer.
- Initiate Reaction: Add ATP to start the kinase reaction and incubate at the optimal temperature for the enzyme.
- Stop Reaction: Stop the reaction according to the assay kit instructions.
- Detection: Add the detection reagent to measure the amount of product formed (or ATP consumed).

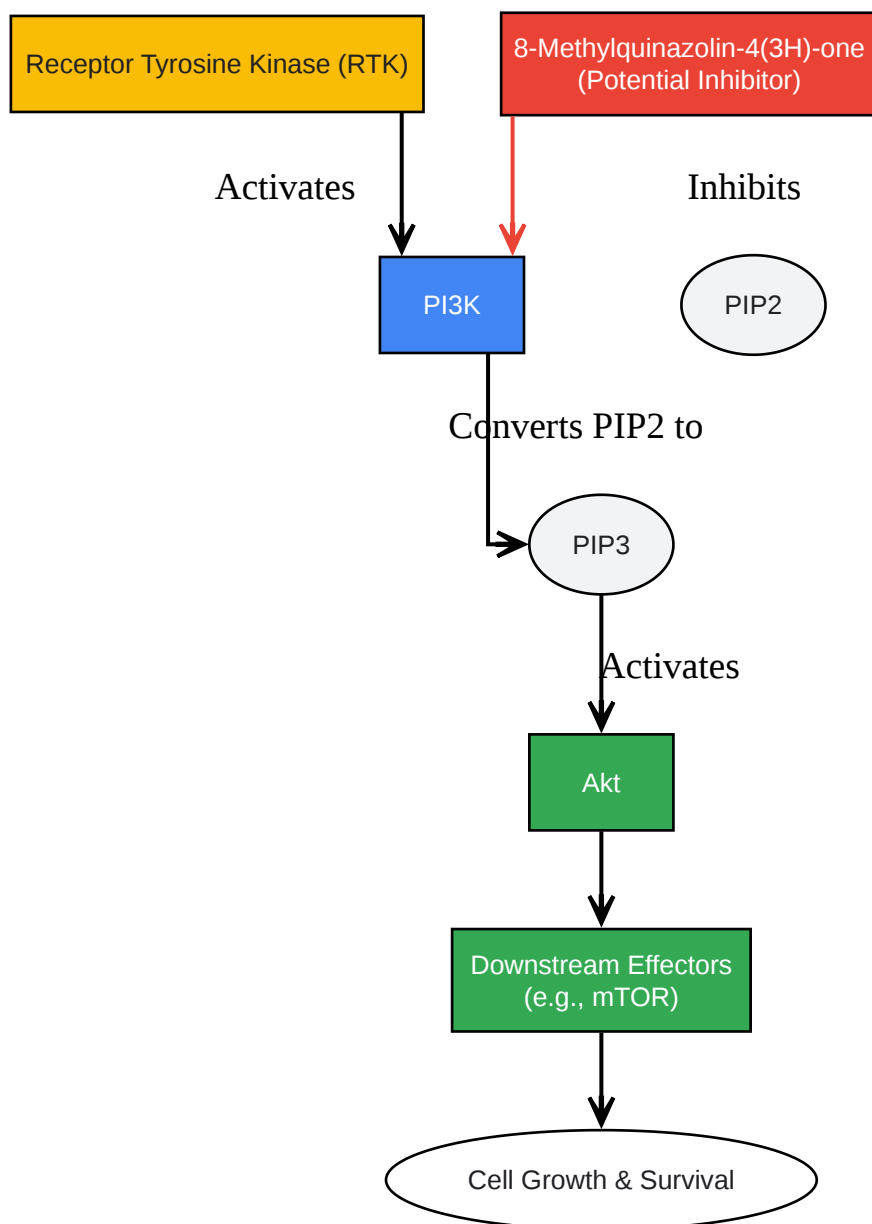
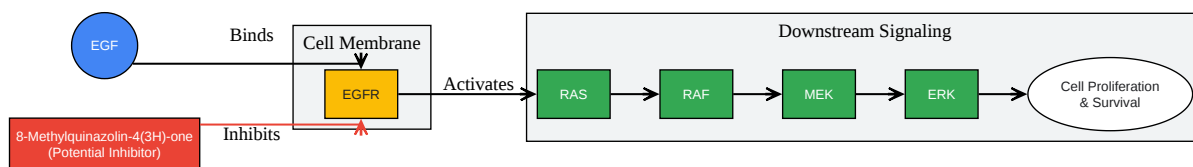
- Data Analysis: Determine the inhibitory activity and calculate the IC<sub>50</sub> value.

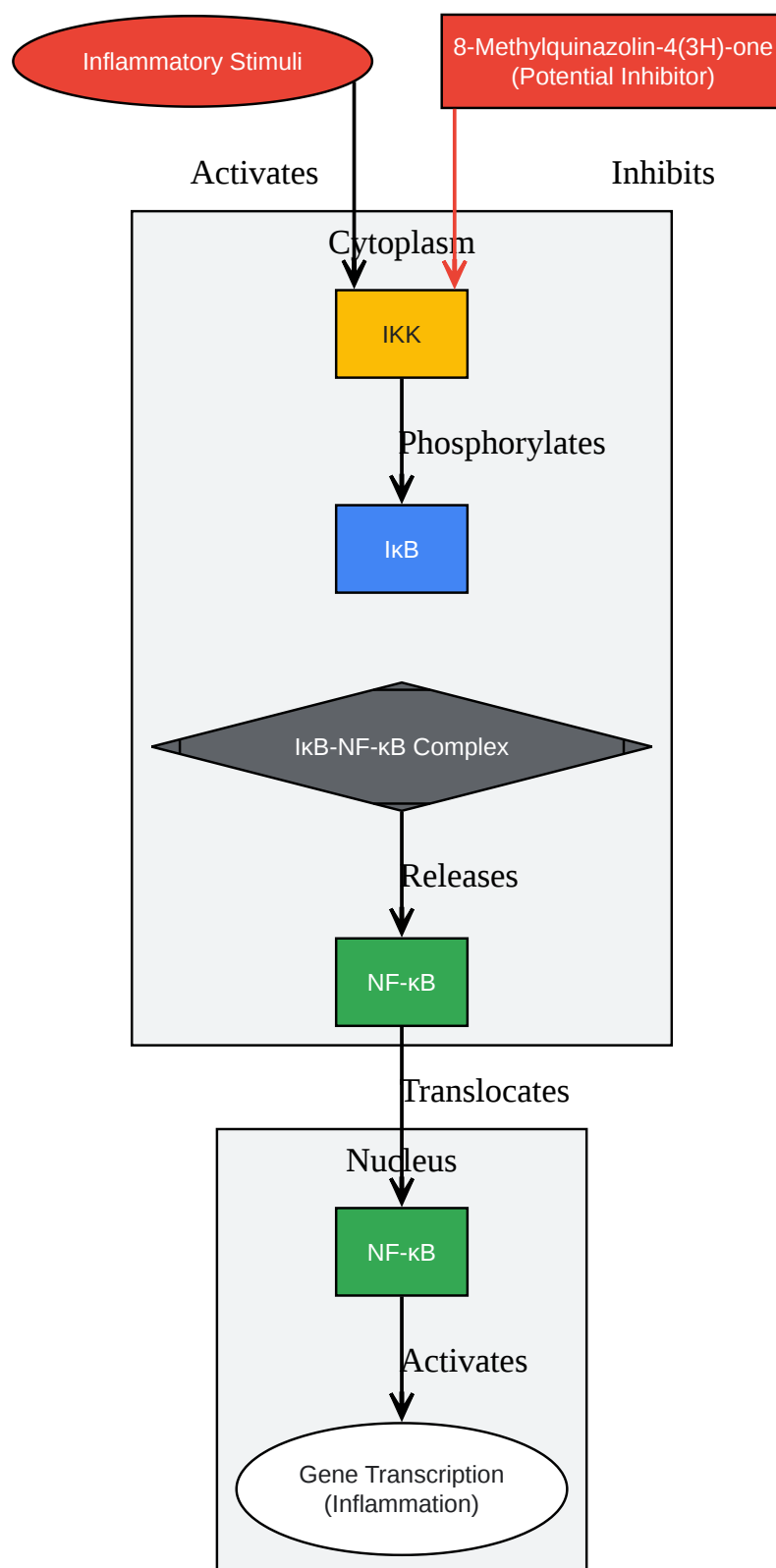
## Potential Signaling Pathways and Mechanisms of Action

Quinazolinone derivatives have been shown to modulate several key signaling pathways implicated in disease. While the specific pathways affected by **8-Methylquinazolin-4(3H)-one** require experimental validation, the following are potential targets based on the activity of related compounds.

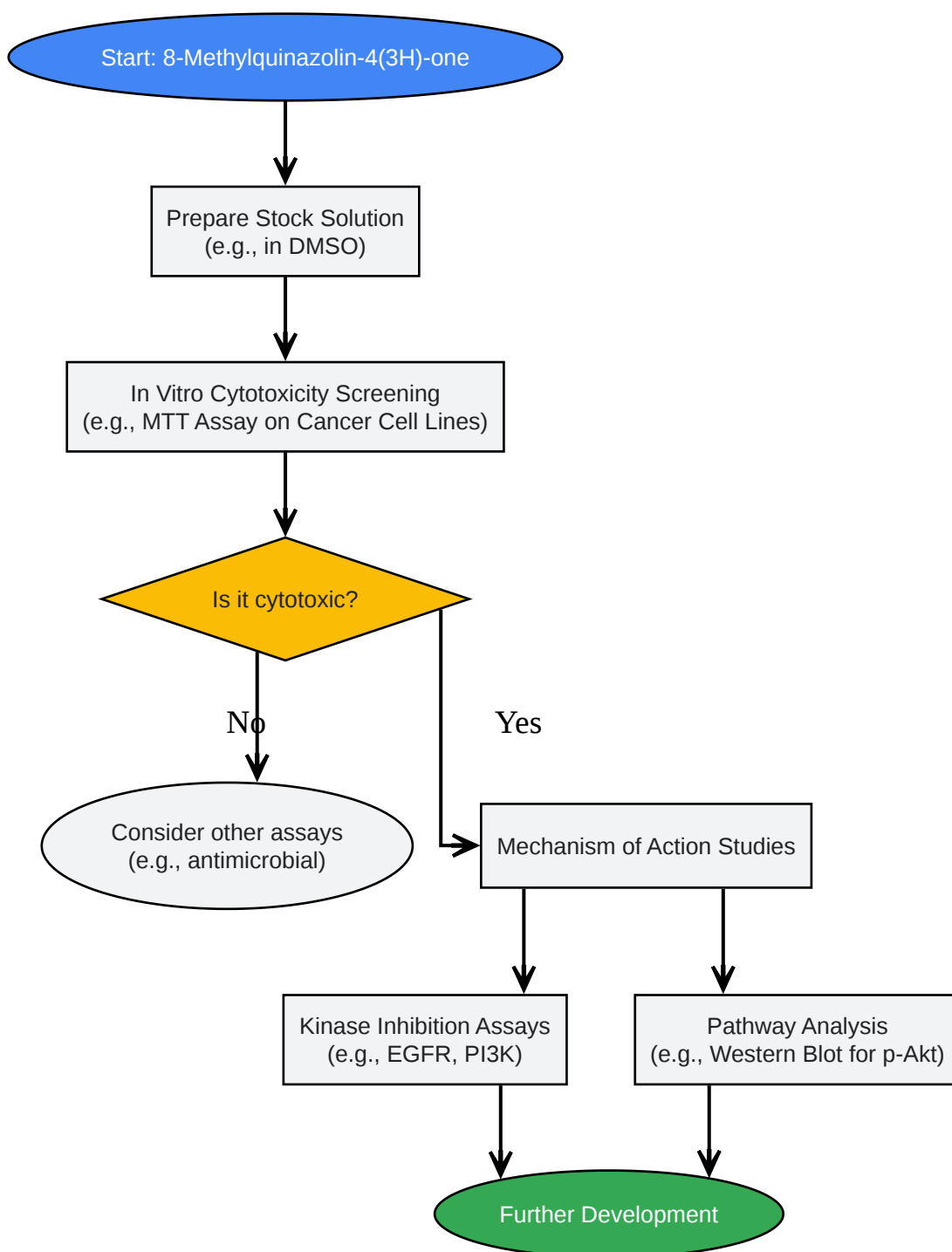
### EGFR Signaling Pathway

The Epidermal Growth Factor Receptor (EGFR) is a tyrosine kinase that, upon activation, triggers downstream signaling cascades promoting cell proliferation and survival.<sup>[10]</sup> Quinazolinone-based compounds are known to act as EGFR inhibitors.<sup>[6][11]</sup>









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